Prepared for Researchers, Scientists, and Drug Development Professionals

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Compound of Interest		
Compound Name:	*Imazapic-ammonium*	
Cat. No.:	*B1141396*	Get Quote

Abstract

Imazapic-ammonium, a member of the imidazolinone herbicide family, is a selective, systemic herbicide utilized for both pre- and post-emergent control of a variety of annual and perennial grasses and broadleaf weeds.[1][2] Its mode of action involves the inhibition of the enzyme acetohydroxyacid synthase (AHAS), which is crucial for the synthesis of branched-chain amino acids essential for protein synthesis and cell growth in susceptible plants.[1][2][3] While valued for its efficacy, particularly in peanut cultivation and the management of natural landscapes, a comprehensive understanding of its environmental fate is critical for assessing its ecological risk profile and ensuring its responsible use. This guide provides a detailed examination of the physicochemical properties of **Imazapic-ammonium** and synthesizes current knowledge on its degradation pathways in soil and aquatic environments, the factors influencing its persistence, and its ultimate environmental distribution.

Physicochemical Characteristics: The Foundation of Environmental Behavior

The environmental behavior of any chemical compound is fundamentally governed by its intrinsic physicochemical properties. These parameters dictate its solubility, mobility, volatility, and susceptibility to various degradation processes. The key properties of Imazapic are summarized below.

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Property	Value	Source
Chemical Formula	$C_{14}H_{17}N_3O_3$ (Imazapic Acid)	[3]
Molar Mass	275.30 g/mol (Imazapic Acid)	[3]
Water Solubility	2200 mg/L at 25°C	[1]
Log K_ow_ (Octanol-Water Partition Coefficient)	0.393 (at pH 4, 5, 6)	[3]
pKa (Dissociation Constant)	pKa1 = 2.0; pKa2 = 3.6; pKa3 = 11.1	[3]
Vapor Pressure	Low; considered non-volatile	[1]
K_oc_ (Soil Organic Carbon Partition Coeff.)	206 mL/g (average)	[4]

The high water solubility and low Log K_ow_ indicate that Imazapic is hydrophilic and has a low potential for bioaccumulation in animal tissues.[1][5] Its multiple pKa values suggest that its ionic state, and therefore its environmental behavior (particularly soil adsorption), is highly dependent on environmental pH. The low vapor pressure confirms that volatilization from soil or water surfaces is not a significant dissipation pathway.[1]

Core Degradation Pathways and Environmental Fate

Imazapic-ammonium dissipates in the environment through a combination of biotic and abiotic processes, with its fate being highly dependent on the environmental compartment. The primary routes of degradation are microbial metabolism in soil and photodegradation in water.[1]

Fate and Degradation in Soil

Soil is the primary receiving compartment for Imazapic. Its behavior here is a complex interplay of degradation, adsorption, and mobility.

Primary Degradation Pathway: Microbial Metabolism The principal mechanism for Imazapic degradation in soil is microbial action.[1][6] Studies comparing sterilized and unsterilized soil

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demonstrate significantly longer persistence in the absence of microbial activity, confirming that soil microorganisms are the key drivers of its breakdown.[6][7]

Persistence and Half-Life (DT_{50}) Imazapic is characterized as being moderately persistent in the soil environment.[1] Its soil half-life (DT_{50}) can vary widely, ranging from 31 to 233 days, with an average often cited around 120 days.[1][3] This variability is a direct result of several influencing environmental factors.[1]

Factors Influencing Soil Degradation Rate:

- Temperature and Moisture: Higher temperatures and moist soil conditions stimulate microbial activity, thereby accelerating the rate of Imazapic degradation.[6][7] Conversely, cool, dry conditions can significantly prolong its persistence.

- Soil pH: Soil pH has a dual effect. It influences microbial community structure and directly affects the herbicide's chemical form and bioavailability. Imazapic degradation rates have been shown to increase with higher soil pH.[6][7] Adsorption of Imazapic to soil colloids increases as pH decreases.[1]

- Organic Matter and Clay Content: Adsorption of Imazapic increases with higher organic matter and clay content, which can reduce its bioavailability for microbial degradation.[1] Some studies have found that Imazapic degrades faster in soils with lower organic matter content.[6][7]

- Soil Amendments: The addition of organic amendments like biogas slurry has been shown to accelerate Imazapic degradation, likely by enhancing microbial populations and activity.[6][7]

Mobility and Leaching Potential With a relatively low K_oc_ value and high water solubility, Imazapic has a low to moderate potential for adsorption in many soil types.[1][3] This suggests a potential for leaching, particularly in permeable, sandy soils where the water table is shallow.[4] Its mobility is generally limited to the upper soil layers (6 to 12 inches), but it can leach deeper under specific conditions.[1] The potential for runoff is higher in clay soils or poorly draining areas, especially following significant rainfall events after application.[4]

Fate and Degradation in Aquatic Systems

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While not registered for direct aquatic use, Imazapic can enter water bodies through runoff or leaching.[1][4]

Primary Degradation Pathway: Aqueous Photodegradation In stark contrast to its persistence in soil, Imazapic is rapidly degraded in water by sunlight.[1] The primary mechanism of dissipation in aqueous solutions is photolysis.[5]

Persistence and Half-Life (DT_{50}) The photolytic half-life of Imazapic in water is very short, typically reported to be only one to two days.[1][4] This rapid breakdown significantly mitigates the risk of persistence in surface waters exposed to sunlight.

Hydrolysis Hydrolysis is not considered a significant degradation pathway for Imazapic in the environment.[1][3]

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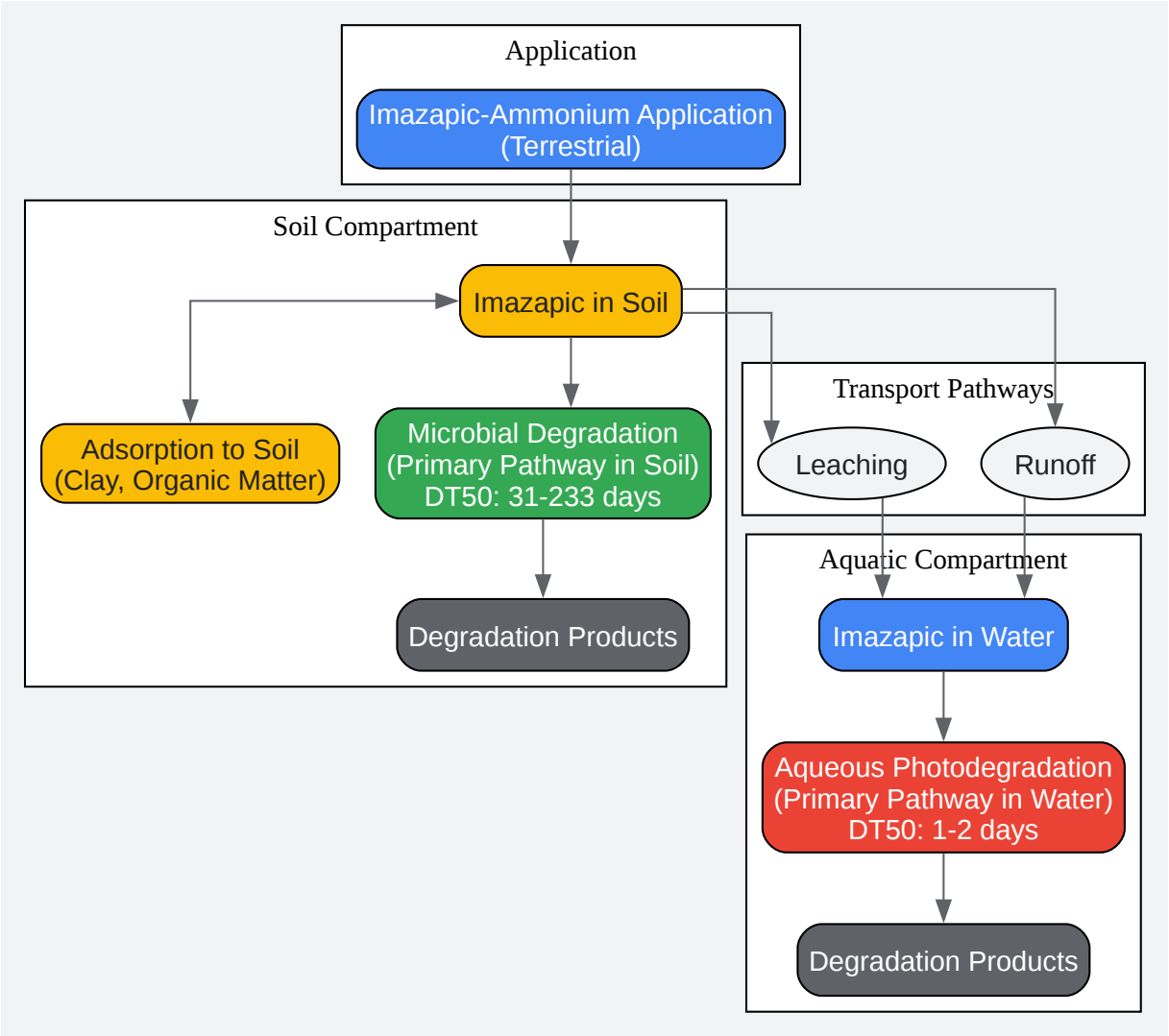

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Overall environmental fate and transport pathways for Imazapic.

Ecotoxicological Summary

An evaluation of environmental fate must be paired with an understanding of potential impacts on non-target organisms.

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- Mammals and Birds: Imazapic exhibits low toxicity to mammals and birds, with high LD_{50} values.[1] It does not bioaccumulate and is rapidly excreted.[1]
- Aquatic Life: While toxicity to fish and aquatic invertebrates is low (LC_{50} > 100 mg/L), some aquatic plants, such as duckweed, are sensitive to low concentrations of Imazapic.[4]
- Insects: Studies indicate low toxicity to honeybees at typical field application rates.[4]

Standardized Protocols for Environmental Fate Assessment

To ensure data is reliable and comparable, environmental fate studies for pesticides follow standardized guidelines, such as those developed by the Organisation for Economic Co-operation and Development (OECD). Below are conceptual frameworks for key experiments.

Protocol: Aerobic Soil Degradation

Objective: To determine the rate of aerobic degradation of Imazapic in soil and identify major metabolites. This protocol is conceptually based on the OECD 307 guideline.

Methodology:

- Soil Selection & Characterization: Collect fresh, sieved soil from a representative location. Characterize it for texture, pH, organic carbon content, and microbial biomass.
- Test Substance Application: Prepare a stock solution of Imazapic (ideally ^{14}C-radiolabeled for metabolite tracking). Apply the solution evenly to the soil samples to achieve the desired concentration.
- Incubation: Place the treated soil samples into incubation vessels within a temperature-controlled chamber (e.g., 20°C). Maintain soil moisture at a constant level (e.g., 40-60% of maximum water holding capacity) and ensure continuous aeration with CO_2-trapping solutions to monitor mineralization.
- Sampling: Collect triplicate samples at defined time intervals (e.g., 0, 1, 3, 7, 14, 30, 60, 90, 120 days). Immediately freeze samples to halt microbial activity.

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- Extraction & Analysis: Extract Imazapic and its degradation products from the soil using an appropriate solvent mixture (e.g., acetonitrile/water). Analyze the extracts using High-Performance Liquid Chromatography (HPLC) with a radiodetector or Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

- Data Analysis: Plot the concentration of the parent Imazapic against time. Calculate the dissipation time for 50% (DT_{50}) and 90% (DT_{90}) using appropriate kinetic models (e.g., Single First-Order or Gustafson and Holden).

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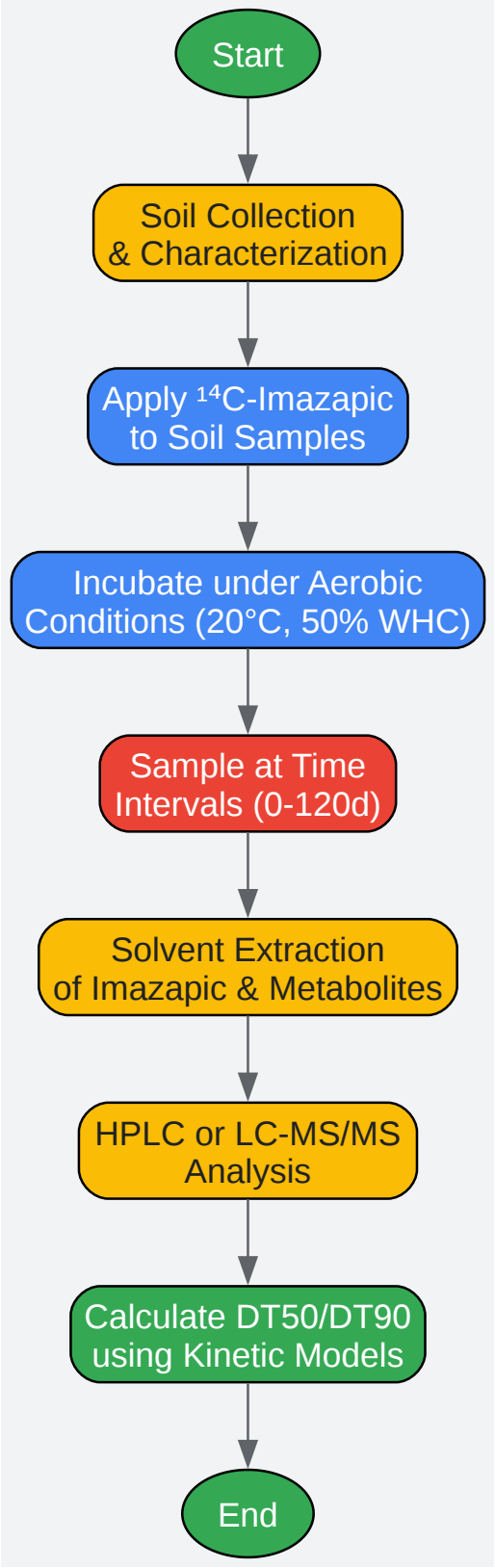

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Experimental workflow for a soil degradation study.

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Protocol: Aqueous Photolysis

Objective: To determine the rate of photodegradation of Imazapic in an aqueous solution under simulated sunlight. This protocol is conceptually based on the OECD 316 guideline.

Methodology:

- Solution Preparation: Prepare a sterile, buffered aqueous solution (e.g., pH 7) to eliminate biotic degradation.
- Test Substance Application: Add Imazapic to the solution to achieve a known starting concentration. Use of a photosensitizer like acetone may be included if indirect photolysis is being investigated.
- Irradiation: Place the test solutions in photochemically transparent vessels (e.g., quartz). Expose them to a calibrated, polychromatic light source (e.g., a Xenon arc lamp) that simulates the solar spectrum. Maintain a constant temperature (e.g., 25°C).
- Dark Controls: Prepare identical samples that are kept in the dark at the same temperature to account for any non-photolytic degradation (e.g., hydrolysis).
- Sampling: Collect samples from both the irradiated and dark control vessels at various time points.
- Analysis: Directly analyze the concentration of Imazapic in the aqueous samples using a suitable method like HPLC-UV or LC-MS/MS.
- Data Analysis: Calculate the first-order rate constant and the photolytic half-life (DT_{50}) from the decline in concentration in the irradiated samples after correcting for any loss observed in the dark controls.

Conclusion

The environmental fate of **Imazapic-ammonium** is a tale of two compartments. In soil, it is moderately persistent, with its degradation primarily governed by the activity of soil microorganisms and influenced by a suite of environmental factors including temperature, moisture, and soil pH.[1][6] Its properties suggest a potential for leaching in vulnerable soil

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types.[4][8] In contrast, in aquatic environments, Imazapic is highly susceptible to rapid photodegradation, with a half-life of only a few days in the presence of sunlight.[1][4] This comprehensive understanding of its degradation pathways and persistence is essential for developing best management practices that maximize its agricultural utility while minimizing unintended environmental impact.

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